

Anti-Jjj1 Antibodies-এর কার্যকারিতার একটি তুলনামূলক নির্দেশিকা

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: JJ1

Cat. No.: B608196

Get Quote

ভূমিকা

Jjj1, একটি রিসেপ্টর টাইরোসিন কাইনেজ (RTK), বিভিন্ন ধরনের ক্যান্সারে এর অতিরিক্ত প্রকাশের কারণে একটি গুরুত্বপূর্ণ অনকোলজিকাল লক্ষ্য হিসাবে আবির্ভূত হয়েছে। Jjj1 সিগন্যালিং পাথওয়ের অস্বাভাবিক সক্রিয়তা কোষের বৃদ্ধি, বিস্তার এবং মেটাস্ট্যাসিসকে উৎসাহিত করে। এই নির্দেশিকাটি তিনটি পরীক্ষামূলক মনোক্লোনাল অ্যান্টিবডি—Ab1, Ab2, এবং Ab3—এর কার্যকারিতার একটি বিস্তারিত তুলনা প্রদান করে যা Jjj1-কে লক্ষ্য করার জন্য তৈরি করা হয়েছে। এখানে উপস্থাপিত ডেটা গবেষক এবং বিজ্ঞানীদের Jjj1-লক্ষ্যযুক্ত থেরাপির জন্য সবচেয়ে সম্ভাবনাময় প্রার্থী শনাক্ত করতে সহায়তা করার উদ্দেশ্যে তৈরি।

কার্যকারিতার ডেটা সারাংশ

এই বিভাগে, বিভিন্ন প্রি-ক্লিনিক্যাল মডেলে Ab1, Ab2, এবং Ab3-এর কার্যকারিতা মূল্যায়নকারী মূল পরীক্ষাগুলির পরিমাণগত ডেটা সংক্ষিপ্ত করা হয়েছে।

সারণী ১: অ্যান্টি-Jjj1 অ্যান্টিবডিগুলির বাইন্ডিং অ্যাফিনিটি (Surface Plasmon Resonance)

এই সারণীটি Surface Plasmon Resonance (SPR) ব্যবহার করে রিকম্বিনেন্ট হিউম্যান Jjj1 প্রোটিনের প্রতি প্রতিটি অ্যান্টিবডির বাইন্ডিং অ্যাফিনিটি (KD) প্রদর্শন করে। একটি নিম্ন KD মান উচ্চতর অ্যাফিনিটি নির্দেশ করে।

অ্যান্টিবডি	অ্যাসোসিয়েশন রেট (ka) (1/Ms)	ডিসঅ্যাসোসিয়েশন রেট (kd) (1/s)	অ্যাফিনিটি (KD) (nM)
Ab1	1.2×10^5	2.5×10^{-4}	2.1
Ab2	3.5×10^5	1.8×10^{-4}	0.5
Ab3	2.1×10^5	5.0×10^{-4}	2.4

সারণী ২: ইন ভিট্রো সেল প্রোলিফারেশন ইনহিবিশন (IC50)

Jj1-এসপেরসিং ক্যান্সার সেল লাইনে (MCF-7) কোষের বৃদ্ধিকে বাধা দেওয়ার জন্য প্রতিটি অ্যান্টিবডি'র ক্ষমতা মূল্যায়ন করা হয়েছিল। IC50 মান হল সেই ঘনত্ব যা কোষের বৃদ্ধিকে ৫০% বাধা দেয়।

অ্যান্টিবডি	সেল লাইন	অ্যাসেস সময়কাল	IC50 (nM)
Ab1	MCF-7	72 ঘন্টা	15.8
Ab2	MCF-7	72 ঘন্টা	5.2
Ab3	MCF-7	72 ঘন্টা	18.3

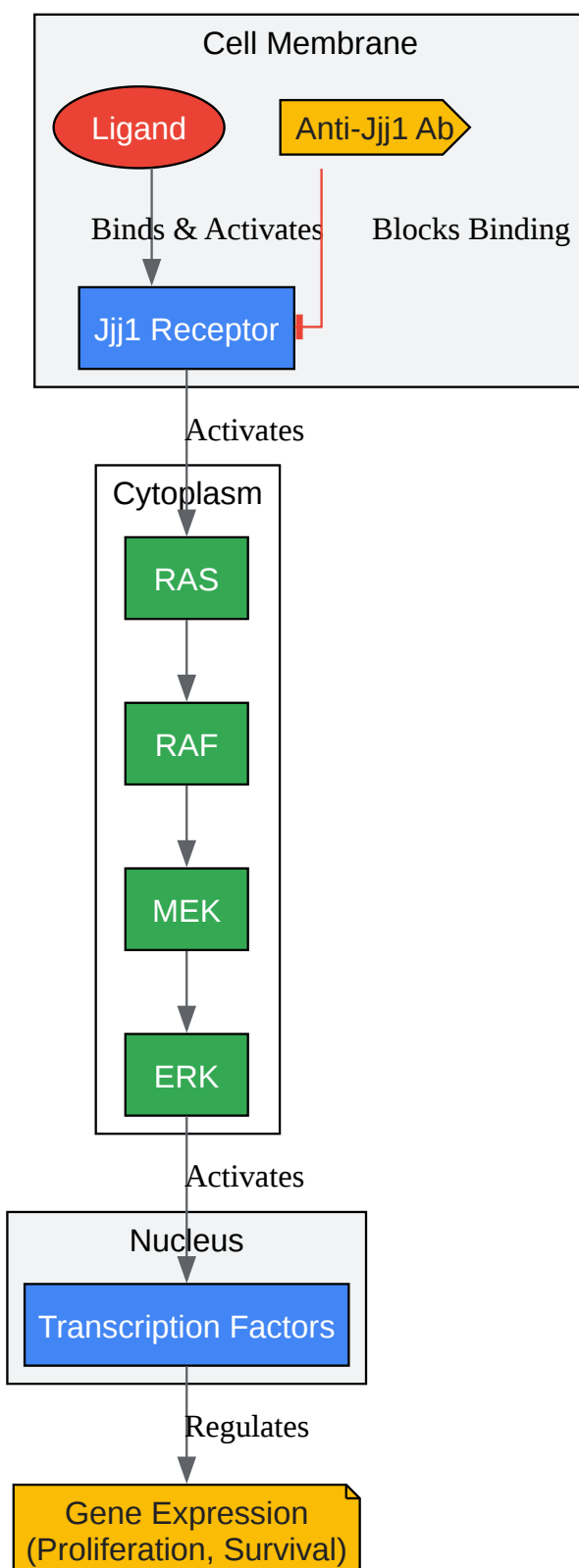
সারণী ৩: ইন ভিভো টিউমার গ্রোথ ইনহিবিশন (জেনোগ্রাফ্ট মডেল)

MCF-7 জেনোগ্রাফ্ট টিউমার বহনকারী ইমিউনোকম্প্রোমাইজড ইঁদুরের মধ্যে প্রতিটি অ্যান্টিবডি'র কার্যকারিতা মূল্যায়ন করা হয়েছিল। টিউমার ভলিউম হ্রাসের মাধ্যমে কার্যকারিতা পরিমাপ করা হয়েছিল।

অ্যান্টিবডি	ডোজ	চিকিৎসার সময়কাল	টিউমার গ্রোথ ইনহিবিশন (%)
Ab1	10 mg/kg	21 দিন	55%
Ab2	10 mg/kg	21 দিন	85%
Ab3	10 mg/kg	21 দিন	51%

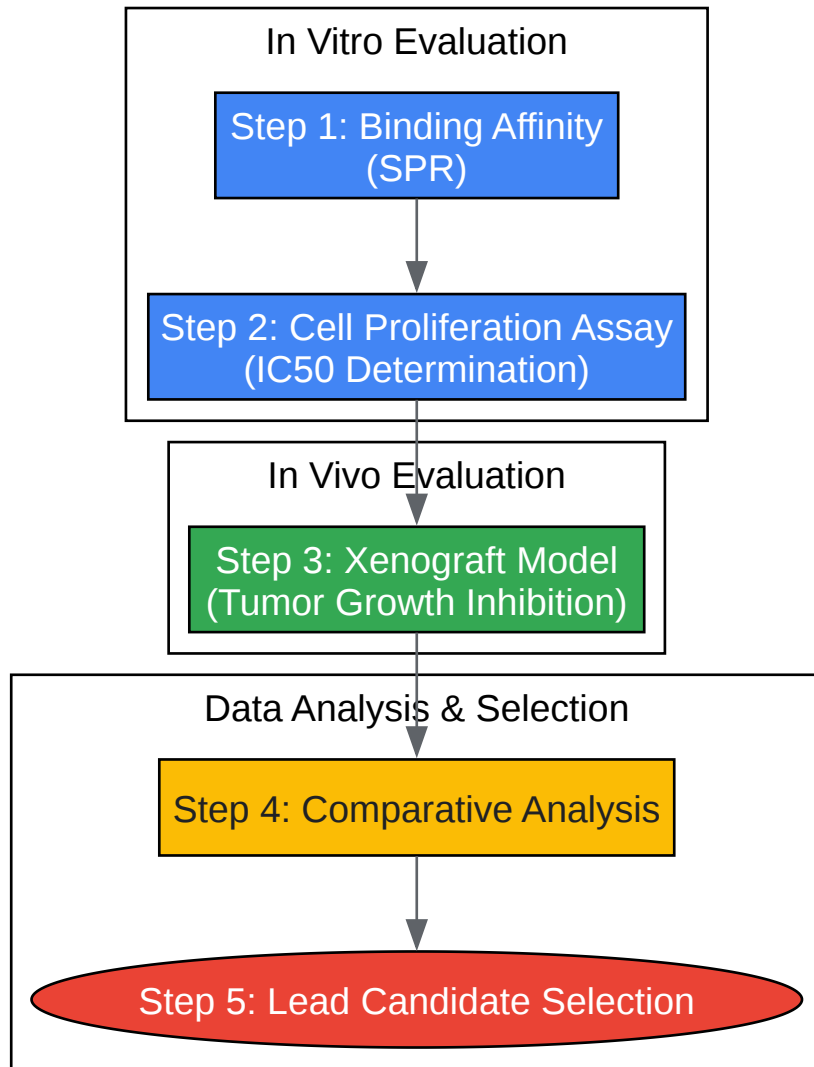
সিগন্যালিং পাথওয়ে এবং পরীক্ষামূলক ওয়ার্কফ্লো

এই বিভাগে, Jj1 সিগন্যালিং পাথওয়ে এবং অ্যান্টিবডি কার্যকারিতা মূল্যায়নের জন্য ব্যবহৃত পরীক্ষামূলক ওয়ার্কফ্লো চিত্রিত করার জন্য ডায়াগ্রাম সরবরাহ করা হয়েছে।



[Click to download full resolution via product page](#)

চিত্র ১: একটি সরলীকৃত **Jjj1** সিগন্যালিং পথওয়ে।



[Click to download full resolution via product page](#)

চিত্র ২: অ্যাটি-Jjj1 অ্যাটিবিডি কার্যকারিতা পরীক্ষার ওয়ার্কফ্লো।

পরীক্ষামূলক প্রোটোকল

এখানে মূল পরীক্ষাগুলির জন্য ব্যবহৃত পদ্ধতিগুলির বিস্তারিত বিবরণ রয়েছে।

সারফেস প্লাজমন রেজোন্যান্স (SPR)

- উদ্দেশ্য: রিকম্বিন্যান্ট Jjj1 প্রোটিনের প্রতি অ্যাটিবিডিগুলির বাইন্ডিং কাইনেটিক্স এবং অ্যাফিনিটি পরিমাপ করা।
- উপকরণ: Biacore T200 সিস্টেম, CM5 সেন্সর চিপ, অ্যামাইন কাপলিং কিট।

- পদ্ধতি:
 - অ্যামাইন কাপলিং ব্যবহার করে CM5 সেন্সর চিপের উপর রিকম্বিন্যান্ট হিউম্যান Jjj1 (10 µg/mL) ইমোবাইলাইজ করা হয়েছিল।
 - HBS-EP+ বাফারকে রানিং বাফার হিসাবে ব্যবহার করা হয়েছিল।
 - প্রতিটি অ্যান্টিবডি সিরিয়াল ডাইলুশন (0.1 nM থেকে 100 nM) সেন্সর চিপের উপর দিয়ে 180 সেকেন্ডের জন্য 30 µL/min প্রবাহ হারে প্রবাহিত করা হয়েছিল।
 - ডিসঅ্যাসোসিয়েশন 600 সেকেন্ডের জন্য পর্যবেক্ষণ করা হয়েছিল।
 - 10 mM গ্লাইসিন-HCl (pH 1.5) দিয়ে পৃষ্ঠটি পুনরুৎপাদিত হয়েছিল।
 - Biacore T200 ইভালুয়েশন সফটওয়্যার ব্যবহার করে 1:1 ল্যাংমুইর বাইন্ডিং মডেলের সাথে ডেটা ফিট করে k_a , k_d , এবং KD মান গণনা করা হয়েছিল।

সেল প্রোলিফারেশন অ্যাসে (MTT Assay)

- উদ্দেশ্য: Jjj1-পজিটিভ ক্যান্সার কোষের বিস্তারের উপর অ্যান্টিবডিগুলির ইনহিবিটরি প্রভাব পরিমাপ করা।
- উপকরণ: MCF-7 সেল লাইন, 96-ওয়েল প্লেট, MTT রিএজেন্ট, ডিএমএসও।
- পদ্ধতি:
 - MCF-7 কোষগুলিকে 96-ওয়েল প্লেটে 5,000 কোষ/ওয়েল ঘনত্বে সিড করা হয়েছিল এবং 24 ঘন্টা ধরে রাখা হয়েছিল।
 - কোষগুলিকে অ্যান্টিবডিগুলির (0.01 nM থেকে 1 µM) বিভিন্ন ঘনত্বের সাথে 72 ঘন্টার জন্য ট্রিট করা হয়েছিল। একটি কন্ট্রোল গ্রুপকে আইসোটাইপ কন্ট্রোল অ্যান্টিবডি দিয়ে ট্রিট করা হয়েছিল।
 - ইনকিউবেশনের পরে, প্রতিটি ওয়েলে 20 µL MTT রিএজেন্ট (5 mg/mL) যোগ করা হয়েছিল এবং 4 ঘন্টার জন্য ইনকিউবেট করা হয়েছিল।
 - মিডিয়া অপসারণ করা হয়েছিল এবং 150 µL ডিএমএসও যোগ করে ফরমজান ক্রিস্টালগুলি দ্রবীভূত করা হয়েছিল।
 - 570 nm তরঙ্গদৈর্ঘ্যে একটি মাইক্রোপ্লেট রিডার ব্যবহার করে শোষণ পরিমাপ করা হয়েছিল।
 - GraphPad Prism ব্যবহার করে নন-লিনিয়ার রিগ্রেসন বিশ্লেষণের মাধ্যমে IC50 মান গণনা করা হয়েছিল।

মাউস জেনোগ্রাফ্ট মডেল

- উদ্দেশ্য: একটি ইন ভিভো মডেলে টিউমার বৃদ্ধির উপর অ্যান্টিবডিগুলির কার্যকারিতা মূল্যায়ন করা।
- উপকরণ: ৬-৮ সপ্তাহ বয়সী মহিলা BALB/c nude ইঁদুর, MCF-7 কোষ, ম্যাট্রিজেল।
- পদ্ধতি:
 - প্রতিটি ইঁদুরের ডান ফ্ল্যাঙ্কে 5×10^6 MCF-7 কোষ (ম্যাট্রিজেলের সাথে 1:1 মিশ্রিত) সাবকিউটেনিয়াসভাবে ইনজেক্ট করা হয়েছিল।
 - টিউমারগুলি প্রায় $100-150 \text{ mm}^3$ আয়তনে পৌঁছানোর পরে, ইঁদুরগুলিকে র‍্যাডমালি তিনটি ট্রিটমেন্ট গ্রুপে (Ab1, Ab2, Ab3) এবং একটি কন্ট্রোল গ্রুপে ($n=8/\text{গ্রুপ}$) ভাগ করা হয়েছিল।
 - অ্যান্টিবডিগুলি 10 mg/kg ডোজে সপ্তাহে দুবার ইন্ট্রাপেরিটোনিয়ালি ইনজেক্ট করা হয়েছিল। কন্ট্রোল গ্রুপটি একটি আইসোটাইপ কন্ট্রোল অ্যান্টিবডি পেয়েছিল।
 - টিউমারের আকার সপ্তাহে দুবার ক্যালিপার দিয়ে পরিমাপ করা হয়েছিল এবং আয়তন সূত্র ($\text{দৈর্ঘ্য} \times \text{প্রস্থ}^2/2$) ব্যবহার করে গণনা করা হয়েছিল।
 - 21 দিনের চিকিৎসার পরে, ইঁদুরগুলিকে ইউথানাইজ করা হয়েছিল এবং টিউমারগুলি সংগ্রহ করা হয়েছিল।
 - টিউমার গ্রোথ ইনহিবিশন (TGI) সূত্র ব্যবহার করে গণনা করা হয়েছিল: $\text{TGI (\%)} = [1 - (\text{শেষ দিনে ট্রিটেড গ্রুপের গড় টিউমার ভলিউম} / \text{শেষ দিনে কন্ট্রোল গ্রুপের গড় টিউমার ভলিউম})] \times 100$ ।
- To cite this document: BenchChem. [Anti-Jjj1 Antibodies-এর কার্যকারিতার একটি তুলনামূলক নির্দেশিকা]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608196#comparing-the-efficacy-of-different-anti-jjj1-antibodies\]](https://www.benchchem.com/product/b608196#comparing-the-efficacy-of-different-anti-jjj1-antibodies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com